

Physicochemical Properties of Selected C₁₁H₂₄ Isomers

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Compound of Interest

Compound Name: 5-Ethyl-2,2-dimethylheptane

Cat. No.: B14552282

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The degree of branching in alkane isomers significantly influences their intermolecular van der Waals forces. Increased branching leads to a more compact, spherical molecular shape, which reduces the surface area available for intermolecular contact. This results in weaker van der Waals forces and consequently lower boiling points compared to their straight-chain counterparts.^[1] Conversely, more symmetrical isomers often exhibit higher melting points.^[1]

Below is a summary of available quantitative data for n-undecane and a selection of its isomers. It should be noted that experimental data for all 159 isomers is not readily available.^[1]

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
n-Undecane	1120-21-4	196[1][3]	-26[1][3]	0.740[1][3]
2-Methyldecane	6975-98-0	189.3[1]	-	0.737[1]
3-Methyldecane	13151-34-3	188.1 - 189.1[1]	-92.9[1]	0.742[1]
4-Methyldecane	2847-72-5	188.7[1]	-	0.741[1]
5-Methyldecane	13151-35-4	186.1[1]	-57.06 (est.)[1]	0.742[1]
2,3-Dimethylnonane	2884-06-2	186[1]	-57.06 (est.)[1]	0.7438[1]
4,4-Dimethylnonane	17302-18-0	-	-	-
3-Ethylnonane	17302-11-3	-	-	-
4-Propyloctane	17302-13-5	-	-	-
2,2,6,6-Tetramethylheptane	40117-45-1	-	-	-

Note: Some data points are estimated and should be used with caution.[1]

Experimental Protocols

Accurate determination of the physicochemical properties of C₁₁H₂₄ isomers is crucial for their application. Below are detailed methodologies for key experimental procedures.

Determination of Boiling Point (Capillary Method)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[1]

Methodology:

- **Sample Preparation:** A small amount of the liquid undecane isomer is placed into a small test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed open-end down into the test tube containing the sample. This assembly is then attached to a thermometer.
- **Heating:** The apparatus is heated in a controlled manner, for example, using a Thiele tube or a melting point apparatus with a heating block.
- **Observation:** As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then slowly discontinued.
- **Boiling Point Determination:** The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[1\]](#)

Determination of Density (Pycnometer Method)

Principle: Density is defined as the mass of a substance per unit volume. The pycnometer method is a highly precise technique for determining the density of liquids.[\[4\]](#)

Methodology:

- **Pycnometer Calibration:** A clean, dry pycnometer (a glass flask with a specific, known volume) is weighed empty.[\[4\]](#) It is then filled with a reference liquid of known density, such as deionized water, at a specific temperature, and the combined weight is measured. The precise volume of the pycnometer is then calculated.[\[1\]](#)
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with the liquid undecane isomer at the same specific temperature.[\[1\]](#)
- **Weighing:** The pycnometer containing the sample is weighed.
- **Calculation:** The mass of the undecane isomer is determined by subtracting the weight of the empty pycnometer. The density is then calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.[\[1\]](#)

Isomer Separation and Identification (Gas Chromatography)

Principle: Gas chromatography (GC) is a powerful analytical technique used to separate and identify volatile compounds in a mixture. The separation is based on the differential partitioning of the components between a gaseous mobile phase and a liquid or solid stationary phase.

Methodology:

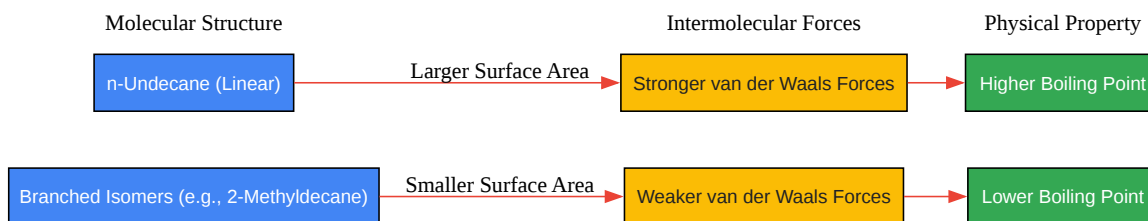
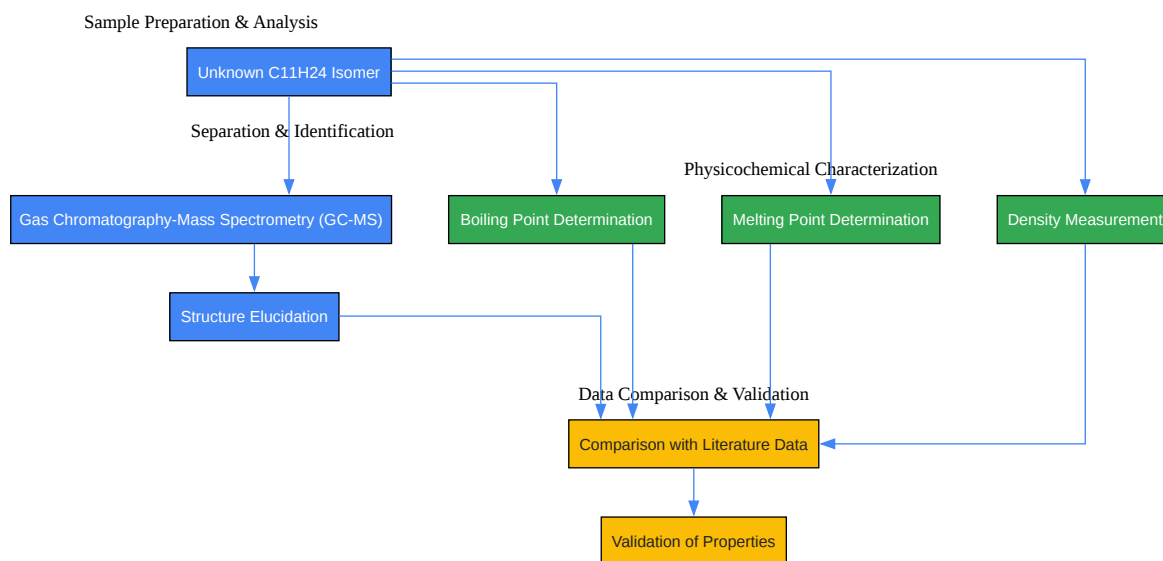
- **Sample Preparation:** A solution of the C₁₁H₂₄ isomer mixture is prepared in a suitable volatile solvent.
- **Injection:** A small volume of the sample is injected into the gas chromatograph's heated injection port, where it is vaporized.
- **Separation:** An inert carrier gas (e.g., helium, nitrogen) carries the vaporized sample through a capillary column coated with a stationary phase. The isomers will travel through the column at different rates depending on their boiling points and interactions with the stationary phase, thus achieving separation.
- **Detection:** As each isomer elutes from the column, it is detected by a suitable detector (e.g., Flame Ionization Detector - FID).
- **Analysis:** The retention time (the time it takes for a compound to travel through the column) is used to identify the individual isomers by comparing them to known standards. The peak area in the resulting chromatogram is proportional to the amount of each isomer present.

Signaling Pathways and Biological Activity

Simple alkanes like undecane and its isomers are generally considered to be of low biological reactivity and are not known to be involved in specific biological signaling pathways.^[1] Their primary relevance in drug development is as inert excipients, solvents, or as components of drug delivery systems, where their physicochemical properties such as solubility and lipophilicity are of key importance.^[1]

Visualizations

To further illustrate the concepts discussed, the following diagrams have been generated using the DOT language.



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